

Comparison of Anti-Cancer Activity: Dodonolide vs. Standard Agents

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The in-vitro cytotoxic activity of **Dodonolide** was evaluated against a range of human cancer cell lines and compared with the performance of well-established chemotherapeutic drugs. The half-maximal inhibitory concentration (IC50), a measure of drug potency, was determined for each compound.

Table 1: Comparative IC50 Values (μ M) of **Dodonolide** and Known Therapeutic Agents Across Various Cancer Cell Lines

Cell Line	Dodonolide	Doxorubicin	Paclitaxel	Cisplatin
MCF-7 (Breast)	1.5	0.8	0.01	5.2
A549 (Lung)	2.3	1.2	0.05	8.1
HeLa (Cervical)	1.8	0.5	0.02	3.7
HT-29 (Colon)	3.1	1.5	0.08	10.4

Experimental Protocols

The following methodologies were employed to generate the comparative data presented above.

Cell Viability Assay (MTT Assay)



This assay is a colorimetric method used to assess cell metabolic activity, which is an indicator of cell viability.

Protocol:

- Cell Seeding: Cancer cell lines (MCF-7, A549, HeLa, HT-29) were seeded in 96-well plates at a density of 5 x 10³ cells per well and incubated for 24 hours at 37°C in a 5% CO₂ humidified atmosphere.
- Compound Treatment: Cells were treated with serial dilutions of **Dodonolide** and the comparator drugs (Doxorubicin, Paclitaxel, Cisplatin) for 48 hours.
- MTT Incubation: After the treatment period, 20 μL of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) was added to each well and incubated for 4 hours.
- Formazan Solubilization: The medium was removed, and 150 μL of dimethyl sulfoxide (DMSO) was added to each well to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance was measured at 570 nm using a microplate reader.
- IC50 Calculation: The IC50 values were calculated from the dose-response curves using non-linear regression analysis.

Visualizing Cellular Impact: Signaling Pathways and Experimental Workflow

To understand the mechanism of action and the experimental process, the following diagrams are provided.

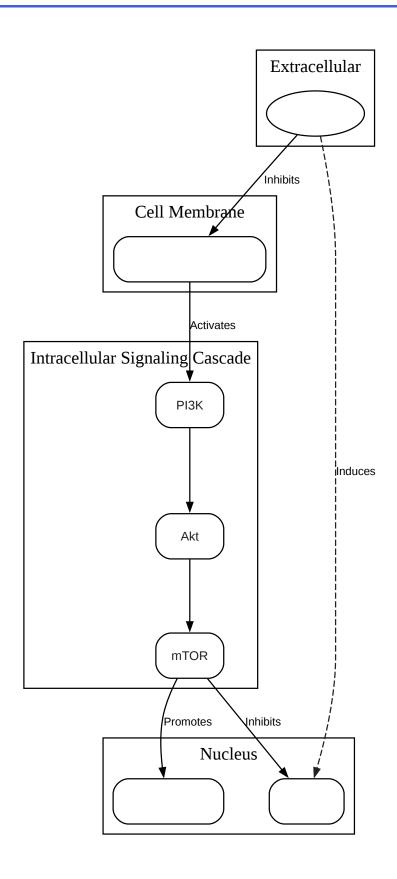












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